

Essential Guide to the Proper Disposal of BS-181 Hydrochloride

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Compound of Interest

Compound Name: *BS-181 hydrochloride*

Cat. No.: *B560122*

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For researchers and scientists in the field of drug development, ensuring the safe handling and disposal of chemical compounds is paramount. This document provides a comprehensive, step-by-step guide to the proper disposal procedures for **BS-181 hydrochloride**, a selective Cdk7 inhibitor. Adherence to these protocols is critical for laboratory safety and environmental protection.

Key Safety and Handling Data

A thorough understanding of the compound's properties is the first step in safe handling and disposal. Below is a summary of key quantitative data for **BS-181 hydrochloride**.

Property	Value	Reference
CAS Number	1397219-81-6	[1][2]
Molecular Formula	C22H32N6 · HCl	[1]
Molecular Weight	417.0 g/mol	[1]
Solubility	DMF: 5 mg/mL DMSO: 25 mg/mL Ethanol: 12 mg/mL PBS (pH 7.2): 10 mg/mL	[1]
GHS Hazard Statements	H302: Harmful if swallowed H410: Very toxic to aquatic life with long lasting effects	[2]
GHS Precautionary Statements	P264, P270, P273, P301 + P312, P330, P391, P501	[2]

Experimental Disposal Protocol

The primary directive for the disposal of **BS-181 hydrochloride** is to utilize an approved waste disposal plant[2]. This is largely due to its classification as being very toxic to aquatic life with long-lasting effects[2]. Avoid releasing it into the environment[2]. The following protocol outlines the necessary steps to prepare **BS-181 hydrochloride** waste for collection by a licensed hazardous waste disposal service.

Materials:

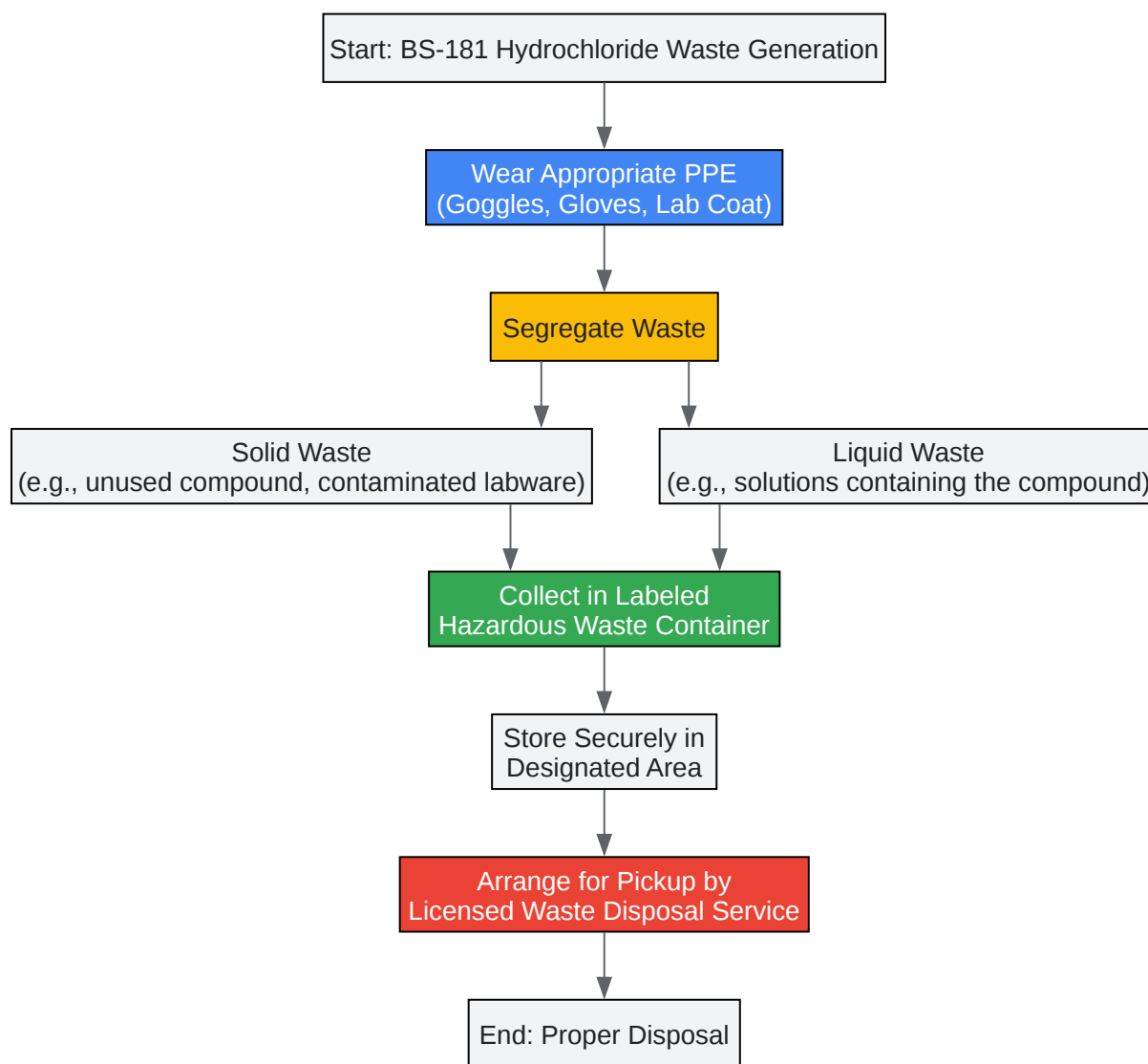
- Personal Protective Equipment (PPE): safety goggles, lab coat, and chemical-resistant gloves.
- Clearly labeled, non-reactive, and sealable hazardous waste container.
- Waste manifest or logbook for tracking.

Procedure:

- Personal Protective Equipment (PPE): Before handling **BS-181 hydrochloride**, ensure you are wearing appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves.
- Waste Segregation:
 - Solid Waste: Collect any solid **BS-181 hydrochloride**, including unused or expired material and contaminated items (e.g., weighing boats, contaminated paper towels), in a designated, well-labeled, and sealed waste container.
 - Liquid Waste: Solutions containing **BS-181 hydrochloride** should be collected in a separate, leak-proof, and clearly labeled hazardous waste container. Do not mix with other solvent waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- Container Labeling: The waste container must be clearly labeled with "Hazardous Waste," the full chemical name "**BS-181 hydrochloride**," and the specific hazard warnings ("Toxic," "Environmental Hazard").
- Secure Storage: Store the sealed hazardous waste container in a designated, secure area, away from incompatible materials, until it is collected by a certified waste disposal company.
- Documentation: Record the quantity of **BS-181 hydrochloride** being disposed of in your laboratory's waste log or manifest. This is crucial for regulatory compliance.
- Disposal: Arrange for the collection of the hazardous waste through your institution's EHS office or a contracted licensed waste disposal service. Do not pour **BS-181 hydrochloride** down the drain or dispose of it in regular trash.

Disposal Workflow

The following diagram illustrates the logical flow for the proper disposal of **BS-181 hydrochloride**.



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Caption: Logical workflow for the safe disposal of **BS-181 hydrochloride**.

By adhering to these procedures, you contribute to a safe laboratory environment and ensure compliance with environmental regulations. Always consult your institution's specific safety guidelines and your material's Safety Data Sheet (SDS) for the most accurate and detailed information.

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References

- 1. caymanchem.com [caymanchem.com]
- 2. BS-181 hydrochloride|1397219-81-6|MSDS [dcchemicals.com]
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